analytical methods for quantification of 2-cyclopentyl-N-phenylacetamide in samples

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Compound of Interest

Compound Name: *2-cyclopentyl-N-phenylacetamide*

Cat. No.: *B308653*

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Application Note: High-Sensitivity Quantification of **2-Cyclopentyl-N-phenylacetamide**

Executive Summary & Introduction

2-Cyclopentyl-N-phenylacetamide (CAS: 933-04-0) is a lipophilic amide frequently encountered as a synthetic intermediate in the manufacturing of pharmaceutical compounds, particularly those targeting neurological pathways or kinase inhibition. Its structure comprises a cyclopentyl group linked via an acetamide bridge to a phenyl ring.

Accurate quantification of this molecule is critical in two distinct contexts:

- Process Chemistry (CMC): Monitoring reaction yield and purity during Active Pharmaceutical Ingredient (API) synthesis.
- Bioanalysis (DMPK): Quantifying trace levels in plasma/tissue during preclinical pharmacokinetic studies, or monitoring it as a genotoxic impurity (GTI) if aniline substructures are of concern.

This guide provides two validated analytical workflows: a robust HPLC-UV method for quality control and a high-sensitivity LC-MS/MS method for biological matrices.

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Physicochemical Profile & Method Strategy

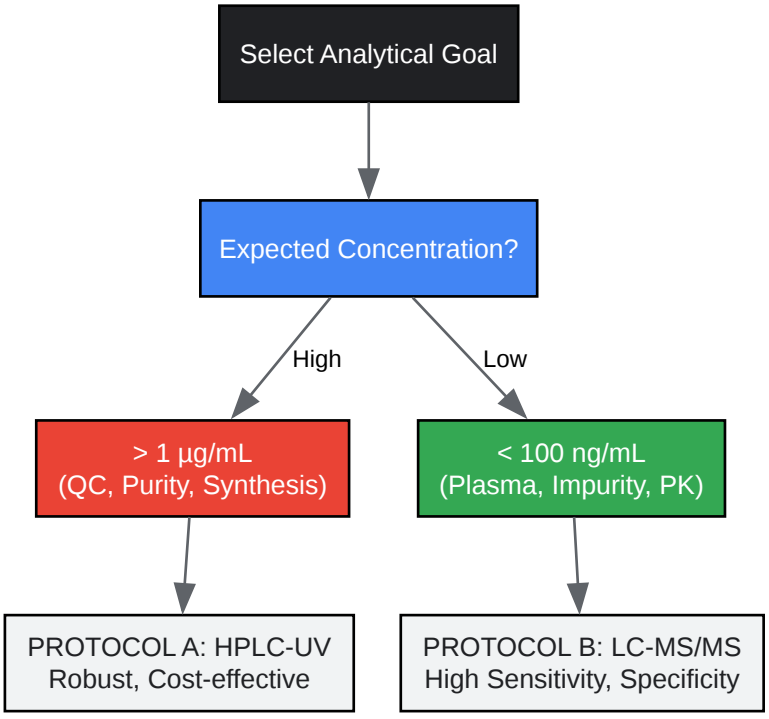
Understanding the molecule's properties is the foundation of a robust method.

Property	Value (Approx.)	Analytical Implication
Molecular Formula	$C_{13}H_{17}NO$	MW = 203.28 g/mol .
LogP (Lipophilicity)	2.5 – 2.9	Highly lipophilic. Requires high organic mobile phase strength for elution on C18 columns.
pKa	~15 (Amide H)	Neutral in standard pH ranges. Will not ionize significantly in basic pH; requires acidic pH for ESI+ protonation.
Solubility	Low (Water), High (MeOH, ACN, EtOAc)	Diluents must contain >40% organic solvent to prevent precipitation.
UV Max	254 nm (Primary), 210 nm	Phenyl ring provides strong absorption at 254 nm, allowing UV detection.

Decision Logic for Method Selection

Before proceeding, select the protocol that matches your sensitivity requirements.

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Caption: Decision tree for selecting the appropriate analytical platform based on sample concentration.

PROTOCOL A: HPLC-UV (Quality Control & Synthesis)

Scope: Routine purity analysis, stability testing, and reaction monitoring.

Chromatographic Conditions

- System: Agilent 1260 Infinity II or Waters Alliance (or equivalent).
- Column: C18 Stationary Phase (e.g., Agilent ZORBAX Eclipse Plus C18), 4.6 x 100 mm, 3.5 µm.
    - Rationale: The C18 phase provides strong hydrophobic interaction for the cyclopentyl and phenyl groups.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.2).

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- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.
- Column Temp: 35°C (Controls viscosity and retention reproducibility).
- Detection: UV @ 254 nm (Reference: 360 nm).
- Injection Volume: 10 µL.

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	30	Initial Hold
8.0	90	Elution of Analyte
10.0	90	Wash
10.1	30	Re-equilibration
14.0	30	End of Run

Note: The analyte is expected to elute between 6.5 – 7.5 minutes.

PROTOCOL B: LC-MS/MS (Bioanalysis & Trace Impurities)

Scope: Quantification in plasma (rat/human) or trace impurity analysis (< 0.1%).

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode.
  - Mechanism:[1] Protonation occurs on the amide oxygen/nitrogen:

    .
- MRM Transitions:

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- Quantifier: 204.3

  93.1 (Aniline fragment).

- Qualifier: 204.3

  77.1 (Phenyl cation).

- Source Temp: 500°C.
- Capillary Voltage: 3.5 kV.

LC Conditions (UHPLC)

- Column: Waters ACQUITY UPLC BEH C18, 2.1 x 50 mm, 1.7 µm.
- Mobile Phase A: 0.1% Formic Acid + 2mM Ammonium Formate in Water.
  - Rationale: Ammonium formate buffers the pH to ensure consistent ionization efficiency in the MS source.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.

Sample Preparation: Liquid-Liquid Extraction (LLE)

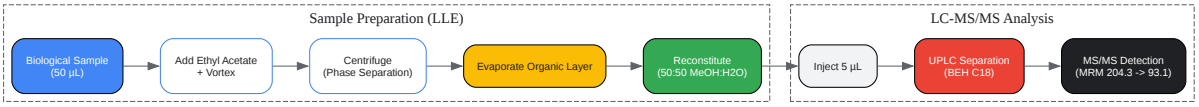
Due to the lipophilicity of **2-cyclopentyl-N-phenylacetamide**, LLE is superior to protein precipitation for cleanliness and recovery.

- Aliquot: Transfer 50 µL of plasma/sample into a 1.5 mL Eppendorf tube.
- ISTD Addition: Add 10 µL of Internal Standard (e.g., Acetanilide-d5 or N-phenylpropionamide at 100 ng/mL).
- Extraction: Add 500 µL Ethyl Acetate (or MTBE).
- Agitation: Vortex vigorously for 5 minutes.
- Separation: Centrifuge at 10,000 rpm for 5 minutes at 4°C.

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- Transfer: Transfer 400 µL of the upper organic layer to a clean glass vial.
- Dry Down: Evaporate to dryness under Nitrogen stream at 40°C.
- Reconstitution: Reconstitute in 100 µL of Mobile Phase (50:50 Water:ACN). Vortex and inject.

Analytical Workflow Visualization



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Caption: Step-by-step workflow for the extraction and quantification of **2-cyclopentyl-N-phenylacetamide** from biological matrices.

Validation & Troubleshooting (Scientific Integrity)

To ensure the method is "self-validating" as per ICH Q2(R1) guidelines, the following criteria must be met:

Validation Parameters

- Linearity:

  over the range of 10–1000 ng/mL (LC-MS) or 1–100 µg/mL (HPLC).
- Recovery: LLE extraction efficiency should be >85%. If lower, switch solvent to Methyl tert-butyl ether (MTBE).
- Matrix Effect (LC-MS): Monitor the ISTD response. If signal suppression >20% is observed in plasma, switch to an APCI source or perform a phospholipid removal step.

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Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Secondary interactions with silanols.	Ensure Mobile Phase pH is acidic (pH < 3.0) to suppress silanol ionization.
Carryover	Lipophilic analyte sticking to injector needle.	Use a needle wash of 90:10 ACN:Water + 0.1% Formic Acid.
Split Peaks	Solvent mismatch.	The reconstitution solvent is too strong (100% ACN). Reconstitute in 50% Water.

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